

Application Notes and Protocols for (+)-Dihydorobinetin as an Analytical Standard

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Compound of Interest

Compound Name: (+)-Dihydorobinetin

Cat. No.: B15553010

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Dihydorobinetin is a dihydroflavonol found in various natural sources, notably as a chemical marker for vinegar aged in acacia (*Robinia pseudoacacia*) wood.^{[1][2][3]} Its recognized antioxidant properties and potential as a modulator of specific signaling pathways, such as the RANKL pathway, have positioned it as a compound of interest in pharmaceutical and nutraceutical research.^{[1][4][5]} This document provides detailed application notes and experimental protocols for the use of **(+)-Dihydorobinetin** as an analytical standard to ensure accurate quantification and to facilitate research into its biological activities.

Physicochemical Properties and Handling

Proper handling and storage of **(+)-Dihydorobinetin** as an analytical standard are crucial for maintaining its integrity and ensuring reproducible experimental results.

Property	Value	Reference
Chemical Name	(2R,3R)-3,7-dihydroxy-2-(3,4,5-trihydroxyphenyl)chroman-4-one	PubChem CID: 20399
Molecular Formula	C ₁₅ H ₁₂ O ₇	[6]
Molecular Weight	304.25 g/mol	[1]
CAS Number	4382-33-6	[1]
Appearance	Powder	[1]
Storage	Store at -20°C for long-term stability (up to 3 years).	[1]
Solubility	Soluble in methanol, ethanol, and DMSO. Limited water solubility.	[4]

Note: For the preparation of stock solutions, it is recommended to use high-purity solvents such as methanol or DMSO. Solutions should be stored in amber vials at -20°C and protected from light to prevent degradation.

Applications in Research and Development

(+)-Dihydrorobinetin serves as a critical analytical standard in several research areas:

- **Natural Product Chemistry:** For the identification and quantification of **(+)-Dihydrorobinetin** in plant extracts, food products (e.g., vinegar), and other natural matrices.[2][3]
- **Pharmacology and Drug Discovery:** As a reference standard in studies investigating its biological activities, including its antioxidant and anti-inflammatory properties, and its potential as a RANKL inhibitor for conditions like rheumatoid arthritis.[4][5]
- **Quality Control:** In the quality control of herbal medicines and dietary supplements containing *Robinia pseudoacacia* or other sources of this compound.

Quantitative Data Summary

The following tables summarize key quantitative data for **(+)-Dihydrorobinetin** based on available literature.

Table 1: Biological Activity Data

Assay Type	Parameter	Value	Cell Line/System	Reference
RANKL Inhibition	Binding Affinity (kcal/mol)	-8.8	In silico (AutoDock Vina)	[5]
Antioxidant Activity	DPPH Radical Scavenging	Data not publicly available	In vitro	
Antioxidant Activity	Oxygen Radical Absorbance Capacity (ORAC)	Data not publicly available	In vitro	

Note: While the antioxidant activity of **(+)-Dihydrorobinetin** has been confirmed, specific IC₅₀ or ORAC values from peer-reviewed publications are not readily available. Researchers are encouraged to determine these values experimentally using the protocols provided below.

Experimental Protocols

Detailed methodologies for key experiments involving **(+)-Dihydrorobinetin** as an analytical standard are provided below.

Protocol for Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol is designed for the quantification of **(+)-Dihydrorobinetin** in various sample matrices.

5.1.1. Materials and Reagents

- **(+)-Dihydrorobinetin** analytical standard (≥95% purity)

- HPLC grade acetonitrile, methanol, and water
- Formic acid (analytical grade)
- Volumetric flasks, pipettes, and syringes
- 0.22 µm syringe filters

5.1.2. Instrumentation

- HPLC system with a Diode Array Detector (DAD) or UV-Vis detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

5.1.3. Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **(+)-Dihydrorobinetin** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

5.1.4. Chromatographic Conditions

- Mobile Phase: A gradient of Solvent A (Water with 0.1% Formic Acid) and Solvent B (Acetonitrile with 0.1% Formic Acid).
- Gradient Program:
 - 0-5 min: 10% B
 - 5-20 min: 10-40% B
 - 20-25 min: 40-10% B
 - 25-30 min: 10% B
- Flow Rate: 1.0 mL/min

- Column Temperature: 30°C
- Detection Wavelength: 290 nm
- Injection Volume: 10 µL

5.1.5. Sample Preparation

- Liquid Samples (e.g., Vinegar): Filter the sample through a 0.22 µm syringe filter before injection. Dilute with the mobile phase if necessary to fall within the calibration curve range.
- Solid Samples (e.g., Plant Extracts): Extract a known amount of the powdered sample with methanol using sonication or maceration. Filter the extract and dilute it with the mobile phase before injection.

5.1.6. Data Analysis

- Construct a calibration curve by plotting the peak area of the **(+)-Dihydrorobinetin** standards against their known concentrations.
- Determine the concentration of **(+)-Dihydrorobinetin** in the samples by interpolating their peak areas on the calibration curve.

Protocol for In Vitro Antioxidant Activity (DPPH Assay)

This protocol outlines the determination of the free radical scavenging activity of **(+)-Dihydrorobinetin** using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.

5.2.1. Materials and Reagents

- **(+)-Dihydrorobinetin** analytical standard
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol
- 96-well microplate
- Microplate reader

5.2.2. Procedure

- Prepare a 0.1 mM solution of DPPH in methanol.
- Prepare a series of concentrations of **(+)-Dihydrorobinetin** in methanol (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- In a 96-well plate, add 50 µL of each concentration of the **(+)-Dihydrorobinetin** solution to triplicate wells.
- Add 150 µL of the 0.1 mM DPPH solution to each well.
- As a control, add 50 µL of methanol to triplicate wells followed by 150 µL of the DPPH solution.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm using a microplate reader.

5.2.3. Calculation of IC50

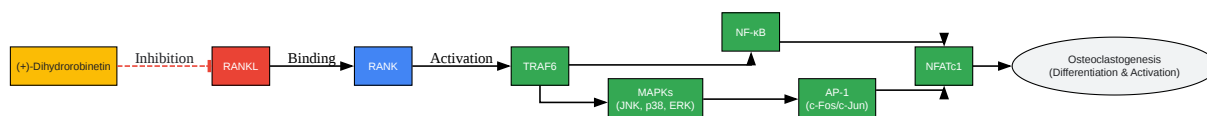
- Calculate the percentage of DPPH scavenging activity for each concentration using the following formula: % Scavenging = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$ where A_{control} is the absorbance of the control and A_{sample} is the absorbance of the sample.
- Plot the % scavenging against the concentration of **(+)-Dihydrorobinetin**.
- Determine the IC50 value, which is the concentration of the compound that scavenges 50% of the DPPH radicals, from the graph.

Signaling Pathways and Mechanisms of Action

Inhibition of RANKL Signaling Pathway

(+)-Dihydrorobinetin has been identified as a potential inhibitor of the Receptor Activator of Nuclear Factor-κB Ligand (RANKL), a key signaling molecule in osteoclast differentiation and activation.^[5] By inhibiting RANKL, **(+)-Dihydrorobinetin** may play a role in mitigating bone

resorption, making it a candidate for further investigation in the context of diseases like rheumatoid arthritis and osteoporosis.

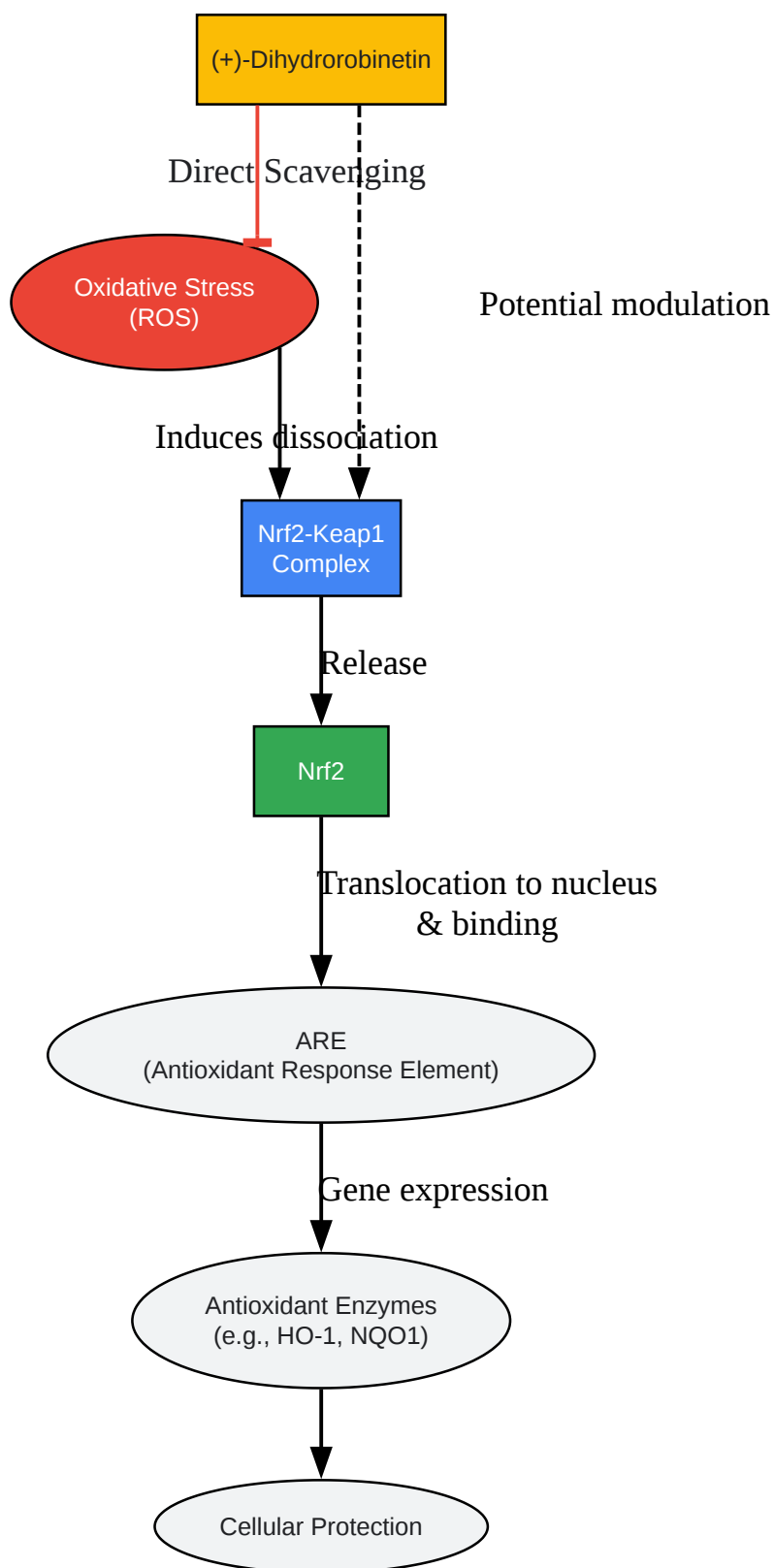


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Caption: Inhibition of the RANKL signaling pathway by **(+)-Dihydrorobinetin**.

Antioxidant Activity and Related Signaling

The antioxidant activity of **(+)-Dihydrorobinetin** is attributed to its ability to scavenge free radicals. Flavonoids, in general, can also exert their antioxidant effects by modulating cellular signaling pathways involved in the oxidative stress response, such as the Nrf2-Keap1 pathway.

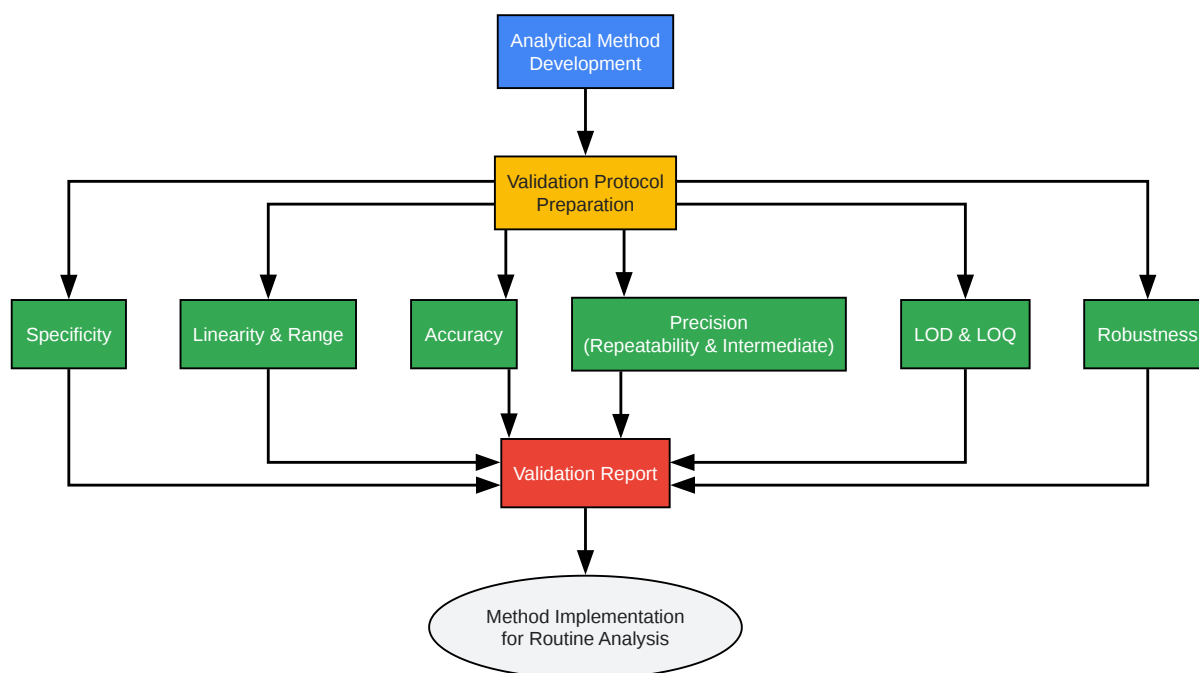


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Caption: Potential antioxidant mechanisms of **(+)-Dihydrorobinetin**.

Experimental Workflow for Method Validation

For use in regulated environments, the analytical methods described should be validated according to ICH guidelines.



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Caption: Workflow for analytical method validation.

Conclusion

(+)-Dihydorobinetin is a valuable analytical standard for researchers in natural product chemistry, pharmacology, and quality control. The protocols and data provided in this document are intended to facilitate its accurate quantification and support further investigation into its promising biological activities. Adherence to proper handling, storage, and method validation procedures will ensure the generation of reliable and reproducible scientific data.

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